

An In-depth Technical Guide to the Biochemical Properties of L-Homoserine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Homoserine, a non-proteinogenic α-amino acid, holds a pivotal position in the metabolic landscape of bacteria, plants, and fungi. While not incorporated into proteins, it serves as a crucial intermediate in the biosynthesis of the essential amino acids threonine, methionine, and isoleucine.[1][2] Its metabolic significance, coupled with its role as a precursor for various commercially valuable compounds, has made **L-homoserine** a subject of intense research in the fields of metabolic engineering, synthetic biology, and drug development.[1][2] This technical guide provides a comprehensive overview of the core biochemical properties of **L-homoserine**, including its synthesis, degradation, and involvement in cellular signaling. Detailed experimental protocols and quantitative data are presented to facilitate further research and application.

Physicochemical Properties

L-Homoserine is a white crystalline powder with a molecular formula of C₄H₉NO₃ and a molecular weight of 119.12 g/mol .[3] It is highly soluble in water and exists as a zwitterion at physiological pH. Key physicochemical properties are summarized in the table below.



Property	Value	References
Molecular Formula	C4H9NO3	[3]
Molecular Weight	119.12 g/mol	[3]
CAS Number	672-15-1	[2]
Melting Point	203 °C (decomposes)	[2][4]
Solubility in Water	1000 g/L at 30 °C	[4]
pKa1 (α-carboxyl)	2.71 (at 25 °C)	[5]
pKa₂ (α-amino)	9.74 (at 25 °C)	[5]
Optical Rotation [α]D ²⁰	-5.5 to -8.0° (in water)	[3]

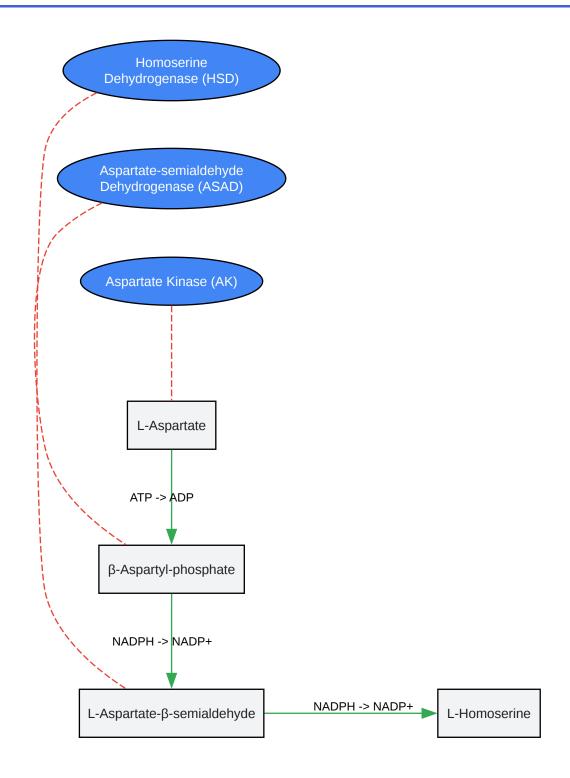
Biosynthesis of L-Homoserine

The primary route for **L-homoserine** biosynthesis begins with the amino acid L-aspartate. In microorganisms like Escherichia coli, this pathway involves a series of enzymatic reactions that are tightly regulated.[6]

The biosynthesis of **L-homoserine** from L-aspartate proceeds through three key enzymatic steps:

- Phosphorylation of L-aspartate: Aspartate kinase (AK) catalyzes the ATP-dependent phosphorylation of L-aspartate to form β-aspartyl-phosphate. E. coli possesses three isozymes of aspartate kinase (AKI, AKII, and AKIII), each subject to feedback inhibition by different downstream amino acids (threonine, methionine, and lysine, respectively).[7]
- Reduction of β-aspartyl-phosphate: Aspartate-semialdehyde dehydrogenase (ASAD)
 reduces β-aspartyl-phosphate to L-aspartate-β-semialdehyde, utilizing NADPH as a cofactor.
 [6]
- Reduction of L-aspartate-β-semialdehyde: Homoserine dehydrogenase (HSD) catalyzes the final step, the reduction of L-aspartate-β-semialdehyde to **L-homoserine**, also using NADPH.[6][8]





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Biosynthesis of **L-Homoserine** from L-Aspartate.

Degradation of L-Homoserine

L-Homoserine serves as a branch-point intermediate for the synthesis of L-threonine and L-methionine. These pathways represent the primary routes of its degradation or further



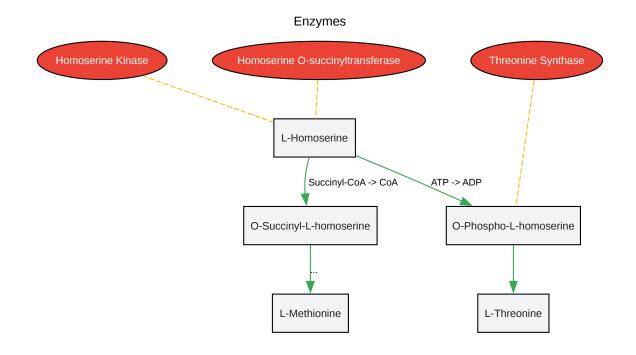


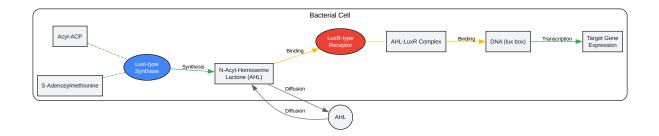


metabolism.

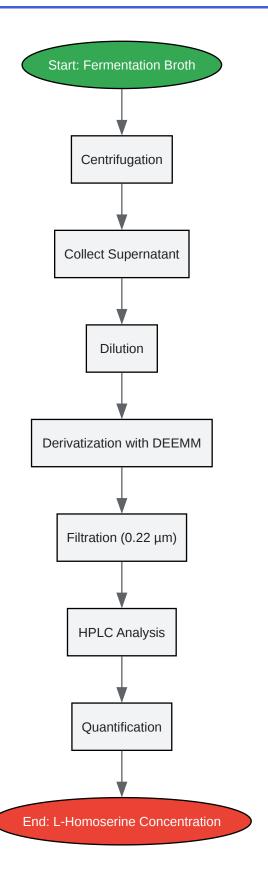
- Conversion to O-phospho-**L-homoserine**: Homoserine kinase catalyzes the phosphorylation of **L-homoserine** to O-phospho-**L-homoserine**, a precursor for L-threonine synthesis.[9][10]
- Conversion to O-succinyl-**L-homoserine**: Homoserine O-succinyltransferase catalyzes the succinylation of **L-homoserine** to form O-succinyl-**L-homoserine**, which is a key step in the L-methionine biosynthesis pathway.[1][11]











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